

Hazards and safety precautions for handling Methyl 2-butynoate

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Compound of Interest

Compound Name: Methyl 2-butynoate

Cat. No.: B1360289

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Technical Guide to the Safe Handling of Methyl 2-butynoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the hazards and necessary safety precautions for handling **Methyl 2-butynoate** (CAS No. 23326-27-4). This document is intended for laboratory personnel, researchers, and professionals in the field of drug development who may work with this compound. It outlines the known physical and chemical properties, toxicological data, and fire and explosion hazards. Detailed protocols for safe handling, storage, disposal, and emergency procedures are provided to minimize risk. This guide also includes representative experimental methodologies for assessing the hazards of similar chemical entities, in line with established OECD guidelines.

Hazard Identification and Classification

Methyl 2-butynoate is classified as a hazardous substance. The primary hazards are associated with its flammability and its irritant properties upon contact with skin, eyes, and the respiratory system.

GHS Hazard Classification:

- Flammable Liquids: Category 3[1]
- Skin Irritation: Category 2[1]
- Serious Eye Irritation: Category 2A[1]
- Specific Target Organ Toxicity (Single Exposure), Respiratory Tract Irritation: Category 3[1]

Signal Word: Warning[1]

Hazard Statements:

- H226: Flammable liquid and vapor.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Methyl 2-butynoate** is provided in the table below. This information is crucial for understanding its behavior and potential hazards.

Property	Value	Reference
Molecular Formula	C ₅ H ₆ O ₂	--INVALID-LINK--[2]
Molecular Weight	98.100 g/mol	--INVALID-LINK--[2]
Appearance	Clear, colorless to yellow liquid	--INVALID-LINK--[3]
Boiling Point	140.9 ± 9.0 °C at 760 mmHg	--INVALID-LINK--[2]
Melting Point	-12 °C	--INVALID-LINK--[3]
Flash Point	45.0 ± 0.0 °C	--INVALID-LINK--[2]
Density	1.0 ± 0.1 g/cm ³	--INVALID-LINK--[2]
Vapor Pressure	6.0 ± 0.3 mmHg at 25°C	--INVALID-LINK--[2]
Refractive Index	1.424	--INVALID-LINK--[2]
LogP	1.43	--INVALID-LINK--[2]

Toxicological Information

Detailed toxicological studies on **Methyl 2-butynoate** are not widely available in the public domain. However, based on its classification, it is known to be an irritant. The following table summarizes the known toxicological endpoints.

Hazard	Classification	Remarks
Acute Oral Toxicity	No data available	May cause respiratory irritation.[1]
Acute Dermal Toxicity	No data available	
Acute Inhalation Toxicity	No data available	
Skin Corrosion/Irritation	Category 2	
Serious Eye Damage/Irritation	Category 2A	
Respiratory or Skin Sensitization	No data available	Causes serious eye irritation. [1]
Germ Cell Mutagenicity	No data available	
Carcinogenicity	No data available	
Reproductive Toxicity	No data available	
Specific Target Organ Toxicity - Single Exposure	Category 3	
Specific Target Organ Toxicity - Repeated Exposure	No data available	May cause respiratory irritation.[1]
Aspiration Hazard	No data available	

Fire and Explosion Hazards

Methyl 2-butynoate is a flammable liquid and its vapor can form explosive mixtures with air.

Hazard Parameter	Value/Information
Flash Point	45.0 °C
Extinguishing Media	Use dry chemical, CO ₂ , water spray, or alcohol-resistant foam.
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.
Specific Hazards	Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
Hazardous Combustion Products	Carbon oxides (CO, CO ₂).

Experimental Protocols

Detailed experimental data for **Methyl 2-butynoate** is not publicly available. The following are representative protocols based on OECD guidelines for assessing the hazards of a similar chemical.

Acute Oral Toxicity - Up-and-Down Procedure (UDP) (Based on OECD Guideline 425)

Objective: To determine the acute oral toxicity (LD50) of a substance.

Principle: A sequential testing method where the dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. This method minimizes the number of animals required to obtain a statistically significant result.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (typically females) are used. Animals are acclimatized to laboratory conditions for at least 5 days.
- **Housing and Feeding:** Animals are housed individually. Food is withheld overnight before dosing, but water is available ad libitum.

- **Dose Preparation:** The test substance is typically administered via gavage in a suitable vehicle. If not water-soluble, an oil such as corn oil may be used.
- **Dosing:** A single animal is dosed at a starting dose level just below the best preliminary estimate of the LD50.
- **Observation:** The animal is observed for signs of toxicity and mortality for up to 14 days.
- **Sequential Dosing:**
 - If the animal survives, the next animal is dosed at a higher dose level.
 - If the animal dies, the next animal is dosed at a lower dose level.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the outcomes of the series of tests.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (Based on OECD Guideline 439)

Objective: To determine the potential of a substance to cause skin irritation.^[4]

Principle: This in vitro method uses a reconstructed human epidermis model that mimics the properties of the upper layers of human skin.^[4] The irritancy of a chemical is assessed by its effect on cell viability.^[5]

Methodology:

- **Test System:** A commercially available Reconstructed Human Epidermis (RhE) model is used.
- **Preparation:** The RhE tissues are pre-incubated in a sterile, defined medium.
- **Application of Test Substance:** A small amount of the test substance is applied topically to the surface of the RhE tissue.
- **Exposure:** The tissues are exposed to the test substance for a defined period (e.g., 60 minutes).

- **Post-Exposure Incubation:** After exposure, the tissues are thoroughly rinsed and incubated in fresh medium for a further period (e.g., 42 hours).
- **Viability Assessment:** Cell viability is determined by the MTT assay. Viable cells reduce the yellow MTT tetrazolium salt to a blue formazan product, which is then extracted and quantified by measuring its optical density.
- **Data Analysis:** The viability of the treated tissues is expressed as a percentage of the viability of the negative control tissues. A substance is classified as an irritant if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$).^[6]

Flash Point Determination - Closed-Cup Method (Based on ASTM D93)

Objective: To determine the lowest temperature at which the vapor of a liquid can ignite.

Principle: The sample is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid surface. The flash point is the lowest temperature at which a flash is observed.

Methodology:

- **Apparatus:** A Pensky-Martens closed-cup tester is used.
- **Sample Preparation:** The sample is cooled to at least 18°C below the expected flash point.
- **Procedure:**
 - The sample is placed in the test cup to the specified level.
 - The lid is secured, and the sample is heated at a slow, constant rate while being stirred.
 - The ignition source is applied at specified temperature intervals by dipping it into the vapor space.
- **Determination of Flash Point:** The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.

- Barometric Pressure Correction: The observed flash point is corrected to the standard atmospheric pressure.

Safe Handling and Storage

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[7\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[7\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors.

Handling Procedures:

- Keep away from heat, sparks, open flames, and hot surfaces.[\[7\]](#) - No smoking.
- Ground and bond containers and receiving equipment to prevent static discharge.[\[7\]](#)
- Use only non-sparking tools.[\[7\]](#)
- Avoid breathing vapors or mist.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place away from direct sunlight and sources of ignition.^[7]
- Keep containers tightly closed when not in use.
- Store in a flammable liquids storage cabinet.
- Incompatible materials to avoid include acids, bases, and strong oxidizing agents.^[7]

Emergency Procedures

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.^[8]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.^{[7][8]}
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[7][8]}
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^[7]

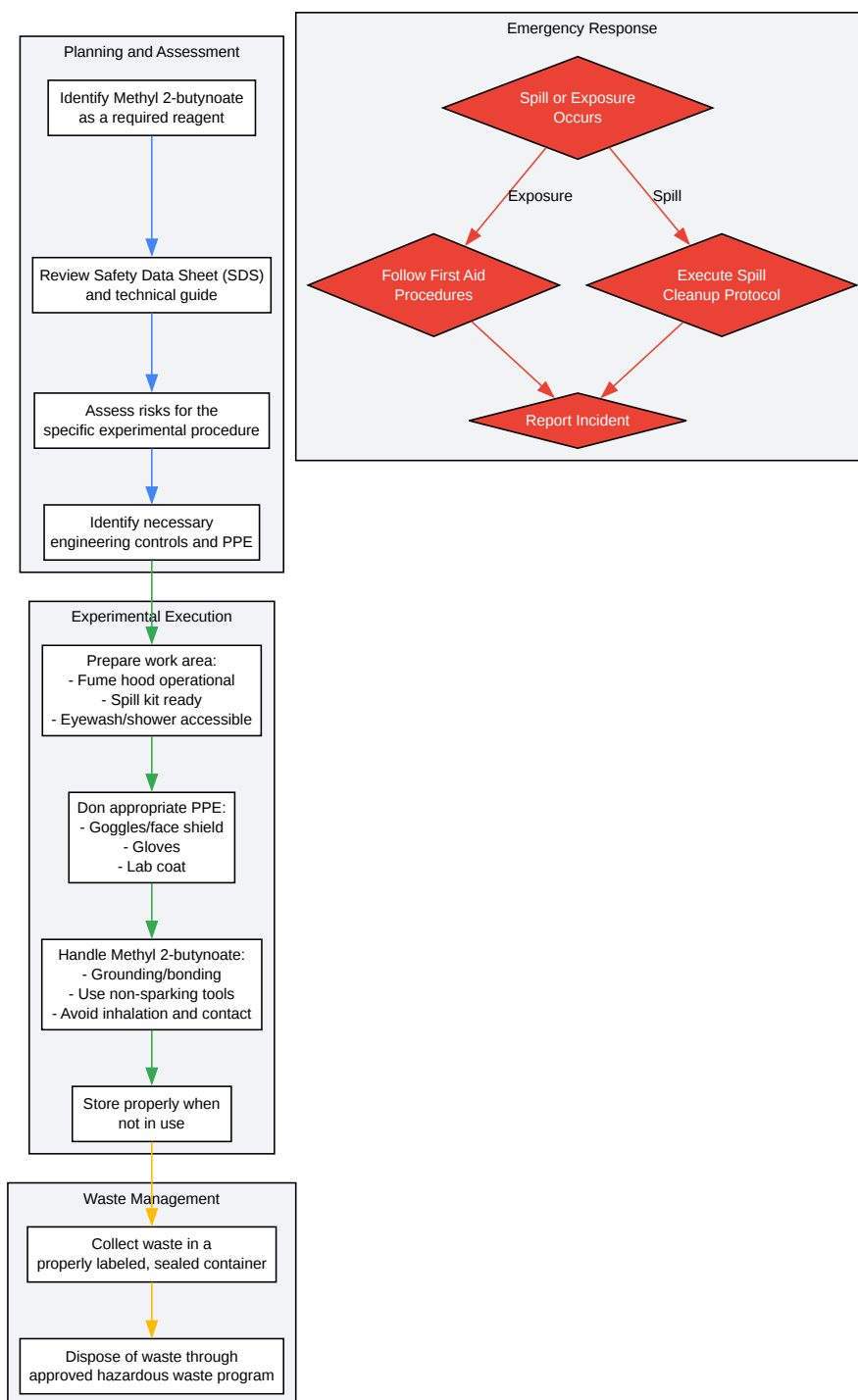
Spill and Leak Procedures:

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Evacuate the area and prevent entry. Remove all sources of ignition. Contain the spill and prevent it from entering drains or waterways. Use a non-sparking tool to collect the absorbed material.

Disposal Considerations

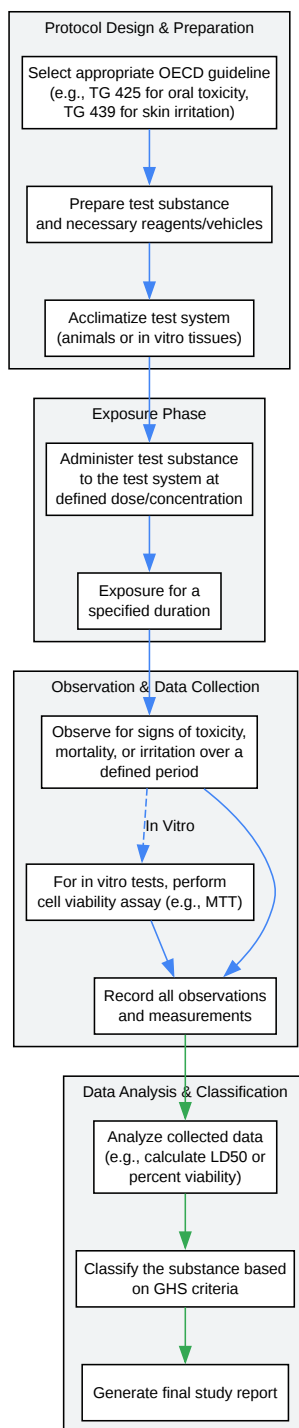
Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow this chemical to enter the environment.

Visualizations



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Caption: Hazard identification and mitigation workflow for **Methyl 2-butynoate**.



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Caption: General experimental workflow for toxicity testing of a chemical.

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